

Technical Support Center: Reducing Ammonia Volatilization from Surface-Applied Ammophos

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Compound of Interest

Compound Name: ammophos

Cat. No.: B1173432

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for experiments focused on reducing ammonia volatilization from surface-applied **ammophos**.

Frequently Asked Questions (FAQs)

Q1: What is **ammophos** and what is its chemical composition?

Ammophos is a widely used complex mineral fertilizer containing both nitrogen and phosphorus.[1] Its primary components are monoammonium phosphate ($\text{NH}_4\text{H}_2\text{PO}_4$) and diammonium phosphate ($(\text{NH}_4)_2\text{HPO}_4$).[2][3] The nitrogen content typically ranges from 10-12%, and the phosphorus content (as P_2O_5) ranges from 44-52%.[2][4][5] It is a granular, water-soluble fertilizer.[1][2]

Q2: What is ammonia volatilization and why is it a concern with **ammophos**?

Ammonia volatilization is the loss of nitrogen to the atmosphere in the form of ammonia gas (NH_3).[6] This process can occur when ammonium-containing fertilizers like **ammophos** are applied to the soil surface.[7] The ammonium (NH_4^+) in **ammophos** can be converted to ammonia gas, especially under certain environmental conditions.[6] This is a concern as it reduces the nitrogen use efficiency of the fertilizer, leading to economic losses and potential environmental impacts such as soil acidification and the formation of atmospheric particulate matter.[8][9]

Q3: What are the primary factors that influence the rate of ammonia volatilization?

Several key factors influence the rate of ammonia volatilization from surface-applied **ammophos**:

- **Soil pH:** Higher soil pH (alkaline conditions) promotes the conversion of ammonium (NH_4^+) to ammonia (NH_3), thereby increasing volatilization.[\[6\]](#)[\[10\]](#)
- **Temperature:** Warmer temperatures increase the rate of chemical reactions, leading to higher ammonia volatilization.[\[6\]](#)[\[10\]](#)
- **Soil Moisture:** Moist soil surfaces can initially increase volatilization by dissolving the fertilizer and facilitating the chemical reactions. However, subsequent rainfall or irrigation can reduce volatilization by moving the fertilizer into the soil.[\[6\]](#)[\[10\]](#)[\[11\]](#)
- **Wind Speed:** Higher wind speeds can increase the rate of ammonia loss from the soil surface to the atmosphere.
- **Cation Exchange Capacity (CEC):** Soils with a higher CEC can retain more ammonium ions, making them less susceptible to volatilization.[\[10\]](#)

Troubleshooting Guides

Problem 1: High variability in ammonia volatilization measurements between replicates.

Possible Cause	Troubleshooting Step
Inconsistent fertilizer application	Ensure uniform and precise application of ammophos to each experimental unit. Use calibrated spreaders for larger plots.
Non-homogenous soil conditions	Ensure the soil for each replicate is from the same source and is well-mixed to have uniform physical and chemical properties.
Leaks in the measurement system (chambers, tubing)	Check all connections for leaks using a smoke test or by ensuring a tight fit. [8]
Variable airflow in dynamic chamber systems	Calibrate and regularly check the airflow rate for each chamber to ensure it is consistent. [12]
Edge effects in field plots	Use a buffer zone around the measurement area to minimize interference from adjacent plots.

Problem 2: Lower than expected effectiveness of a urease inhibitor.

Possible Cause	Troubleshooting Step
Inadequate inhibitor concentration	Verify the concentration of the urease inhibitor and ensure it is appropriate for the ammophos application rate and soil conditions.[13]
Degradation of the inhibitor	Check the expiration date and storage conditions of the urease inhibitor. Some inhibitors can degrade over time, especially if not stored properly.
High soil temperature and pH	Be aware that the effectiveness of some urease inhibitors can be reduced in soils with very high pH and temperature.[13] Consider testing different inhibitors or alternative ammonia reduction strategies under these conditions.
Non-uniform mixing with fertilizer	Ensure the urease inhibitor is thoroughly and uniformly mixed with the ammophos granules before application.

Problem 3: No significant reduction in ammonia volatilization observed with subsurface application.

Possible Cause	Troubleshooting Step
Application depth is too shallow	Ensure the fertilizer is placed at a sufficient depth below the soil surface. A depth of at least 5-10 cm is generally recommended.[14]
Open fertilizer furrows	Ensure the furrows created during subsurface application are properly closed to prevent ammonia gas from escaping.
Very dry and porous soil	In very dry and sandy soils, ammonia can still diffuse to the surface. Consider a light irrigation after application to help seal the furrows.

Data on Ammonia Volatilization Reduction Strategies

The following table summarizes quantitative data on the effectiveness of various strategies for reducing ammonia volatilization from nitrogen fertilizers.

Mitigation Strategy	Reported Reduction in NH ₃ Volatilization (%)	Key Conditions and Considerations
Urease Inhibitors (e.g., NBPT, PPD)	54 - 95%	Effectiveness can vary with soil type, temperature, and inhibitor concentration. [13] [15]
Fertilizer Placement (Subsurface)	55% (on average for deep placement)	Effectiveness depends on the depth of placement and soil conditions. [15]
Use of Alternative Fertilizers (e.g., Ammonium Nitrate)	Up to 90% (compared to urea)	Ammonium nitrate has a lower potential for ammonia volatilization. [16]
Controlled-Release Fertilizers	68% (on average)	The coating slows the release of nitrogen, reducing the concentration of ammonium at the soil surface. [15]
Irrigation after Application	35% (on average)	Helps to move the fertilizer into the soil profile. [15]
Amendments (e.g., pyrite, zeolite, organic acids)	35% (on average)	These materials can help to retain ammonium or alter the soil chemistry to reduce volatilization. [15]

Experimental Protocols

Key Experiment: Measurement of Ammonia Volatilization using a Dynamic Chamber System

This protocol outlines a common laboratory method for measuring ammonia volatilization from surface-applied **ammophos**.

1. Materials:

- Soil of known physical and chemical properties
- **Ammophos** fertilizer
- Dynamic volatilization chambers (e.g., PVC or stainless steel)[8]
- Air pump with a manifold to distribute air to multiple chambers
- Flow meters to control the airflow rate to each chamber
- Acid traps (e.g., bubblers containing a known concentration of sulfuric or boric acid)
- Tubing (Teflon or other non-reactive material)
- Analytical equipment for determining ammonium concentration in the acid traps (e.g., spectrophotometer, titrator).

2. Procedure:

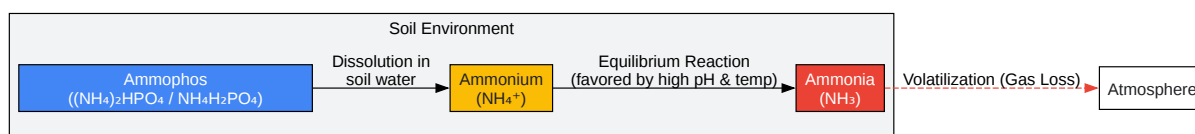
- **Soil Preparation:** Place a standardized amount of sieved soil into each chamber base. If required, adjust the soil moisture to the desired level.
- **Fertilizer Application:** Uniformly apply a known amount of **ammophos** to the soil surface in each chamber.
- **Chamber Assembly:** Immediately seal the chambers.
- **System Operation:** Start the air pump to provide a constant and controlled airflow through each chamber. The air should sweep across the soil surface and exit through an outlet connected to an acid trap.[8]
- **Sample Collection:** At predetermined time intervals (e.g., 6, 12, 24, 48, 72 hours), remove the acid traps and replace them with fresh ones.

- **Sample Analysis:** Analyze the amount of ammonium captured in the acid traps to determine the quantity of ammonia volatilized during each time interval.
- **Data Calculation:** Calculate the cumulative ammonia loss over the course of the experiment and express it as a percentage of the total nitrogen applied.

3. Troubleshooting for this Experiment:

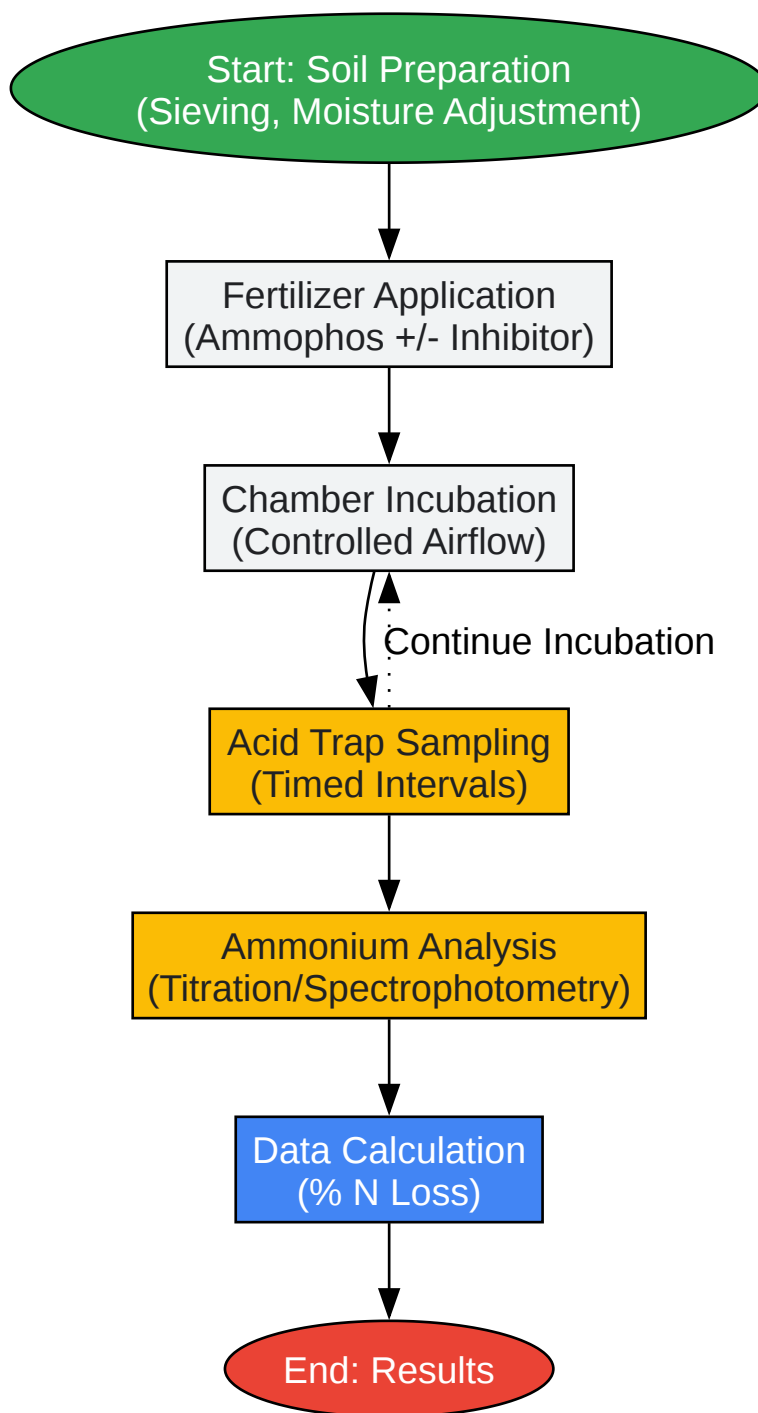
- **Condensation in tubing:** This may indicate a large temperature difference between the chamber and the surrounding environment. Insulate the tubing if necessary.
- **Back pressure in the system:** Check for blockages in the tubing or acid traps.
- **Low recovery of applied nitrogen:** Ensure the acid in the traps is not saturated. Use a higher concentration or volume of acid if necessary.

Visualizations



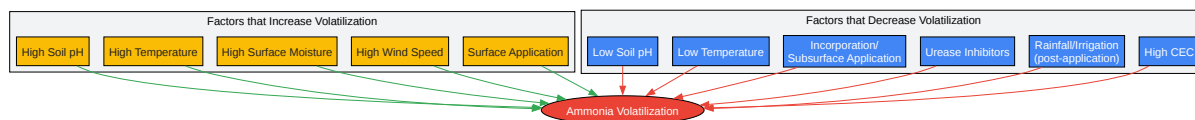
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Caption: Chemical pathway of ammonia volatilization from **ammophos**.



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Caption: Workflow for measuring ammonia volatilization in a lab setting.



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Caption: Factors influencing ammonia volatilization rates.

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